

Navigating the Safe Disposal of 1-(4-Cyclohexylphenyl)ethanone: A Procedural Guide

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Compound of Interest

Compound Name: 1-(4-Cyclohexylphenyl)ethanone

Cat. No.: B103423

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For researchers and scientists engaged in drug development and other laboratory research, the responsible handling and disposal of chemical reagents like **1-(4-Cyclohexylphenyl)ethanone** are critical for ensuring personnel safety and regulatory compliance. This guide provides essential safety information and a step-by-step operational plan for the proper disposal of this compound.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to recognize and mitigate the potential hazards associated with **1-(4-Cyclohexylphenyl)ethanone**. While comprehensive toxicological data is limited, the available safety data sheets (SDS) indicate that it is an irritant.[1][2] Therefore, the following precautions must be strictly adhered to:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile rubber), safety goggles or glasses, and a laboratory coat to prevent skin and eye contact.[3][4]
- **Ventilation:** All handling of **1-(4-Cyclohexylphenyl)ethanone** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize the risk of inhaling any dust or vapors.[1][3]
- **Avoid Contact:** Direct contact with the skin, eyes, and clothing must be avoided.[1] In the event of accidental contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[1][5]

- **Spill Management:** In case of a spill, the material should be carefully swept up or vacuumed and placed into a suitable, clearly labeled container for disposal.^{[1][5]} It is important to avoid generating dust during the cleanup process.^[1]

Quantitative Data Summary

Due to the limited availability of comprehensive safety studies, specific quantitative data for **1-(4-Cyclohexylphenyl)ethanone** is not readily available in many standard databases. The following table summarizes the available information.

Property	Value
Molecular Formula	C ₁₄ H ₁₈ O
Molecular Weight	202.29 g/mol
Melting Point	54 - 58 °C
Boiling Point	> 225 °C / 437 °F
Flash Point	> 112 °C (> 233.60 °F)
LD50/LC50	Not available
Persistence and Degradability	No information available
Bioaccumulative Potential	No information available
Mobility in Soil	log Pow = 3.7 (estimated)

Step-by-Step Disposal Protocol

The proper disposal of **1-(4-Cyclohexylphenyl)ethanone** must be carried out systematically to ensure safety and compliance with all relevant regulations.

- **Waste Identification and Collection:**
 - Collect waste **1-(4-Cyclohexylphenyl)ethanone** in a dedicated, compatible, and properly sealed container.

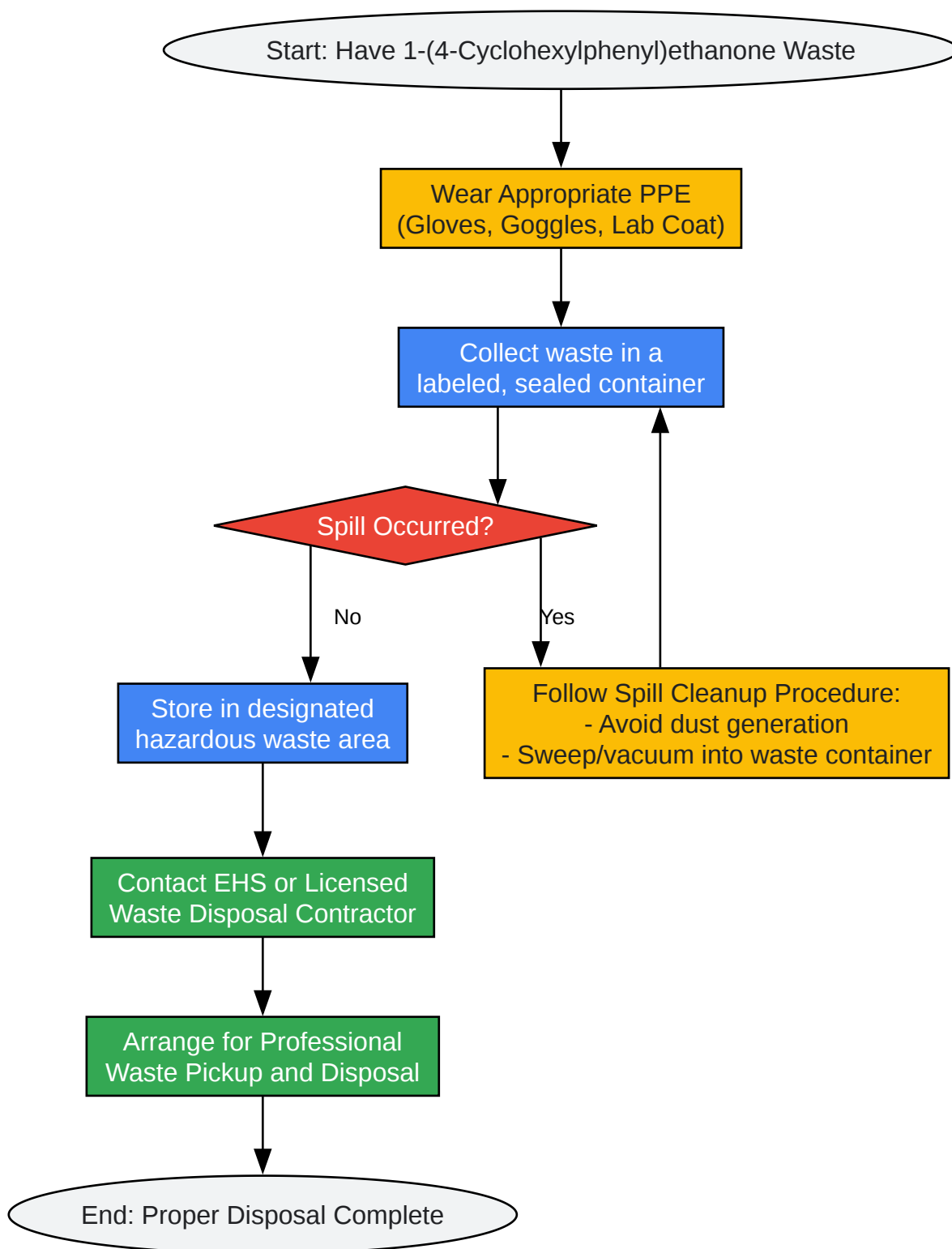
- Ensure the container is clearly labeled with the words "Hazardous Waste" and the full chemical name: "**1-(4-Cyclohexylphenyl)ethanone**".^[6]
- Storage:
 - Store the sealed waste container in a designated hazardous waste accumulation area.
 - This area must be secure, well-ventilated, and segregated from incompatible materials, such as strong oxidizing agents.^[1]
- Regulatory Classification:
 - Chemical waste generators are required to determine if a discarded chemical is classified as hazardous waste according to EPA guidelines (40 CFR 261.3) and any state or local regulations.^{[1][5]}
 - **1-(4-Cyclohexylphenyl)ethanone** is not listed as a P-series or U-series hazardous waste by the RCRA.^[1] However, it must be disposed of as a chemical waste.
- Professional Disposal Arrangement:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and proper disposal of the waste.^{[3][7]}
 - Provide them with a complete and accurate description of the waste, including its composition.

Experimental Protocols

Currently, there are no standardized, publicly available experimental protocols for the specific degradation or neutralization of **1-(4-Cyclohexylphenyl)ethanone** for disposal purposes. The recommended procedure is to entrust its disposal to a licensed professional waste management company.

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **1-(4-Cyclohexylphenyl)ethanone**.



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Caption: Disposal workflow for **1-(4-Cyclohexylphenyl)ethanone**.

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